

Environmental fate and degradation of propoxycarbazone sodium

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Compound of Interest

Compound Name: Propoxycarbazone sodium

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An In-depth Technical Guide: Environmental Fate and Degradation of **Propoxycarbazone Sodium**

Introduction

Propoxycarbazone sodium is a post-emergence sulfonylurea herbicide used for the control of various grass and broadleaf weeds in wheat and triticale crops.[1][2][3] Its herbicidal activity stems from the inhibition of the acetolactate synthase (ALS) enzyme, which is crucial for plant amino acid synthesis.[1][2][3] Understanding the environmental fate and degradation of this active ingredient is paramount for assessing its potential environmental impact, including its persistence in soil and water, mobility, and the nature of its degradation products. This guide provides a comprehensive overview of the environmental behavior of **propoxycarbazone sodium**, tailored for researchers and environmental scientists.

Physicochemical Properties

The environmental behavior of a pesticide is largely governed by its physicochemical properties. **Propoxycarbazone sodium** is highly soluble in water and mobile in soils, indicating a potential to leach into groundwater.[1] However, its actual field behavior can be complex. Key properties are summarized in the table below.

Property	Value	Reference
Water Solubility	High	--INVALID-LINK--[1]
Vapor Pressure	Low (volatilization not expected to be significant)	--INVALID-LINK--[2]
Soil Organic Carbon-Water Partitioning Coefficient (Koc)	68 - 538 (indicates high to low mobility)	--INVALID-LINK--[4]
Persistence in Soil	Not persistent	--INVALID-LINK--[1]
Persistence in Aquatic Systems	Persistent	--INVALID-LINK--[1]

Degradation in the Terrestrial Environment (Soil)

The degradation of **propoxycarbazone sodium** in soil is a critical aspect of its environmental fate, primarily occurring through microbial metabolism and various abiotic processes.[2]

Soil Metabolism and Dissipation Rates

Field and laboratory studies have shown a range of dissipation times for **propoxycarbazone sodium**, influenced by soil type, organic matter content, and microbial activity. The dissipation in soil often follows non-linear kinetics, such as the First Order Multi-Compartment (FOMC) model.[5]

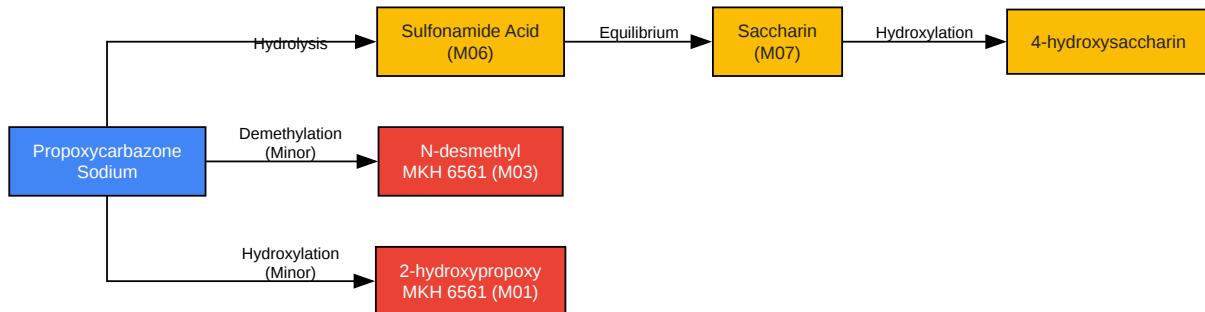
Study Type	Soil Type / Conditions	Half-life (DT50)	Reference
Field Dissipation	Various (USA & Europe)	4 - 54 days	--INVALID-LINK--[2]
Field Study	Loam Soil	31 days	--INVALID-LINK--[5]
Field Study	Sandy Loam / Clay Loam	54 days	--INVALID-LINK--[5]
Soil Metabolism (Lab)	N/A	77 - 103 days	--INVALID-LINK--[2]
Soil Metabolism (Lab)	German Soils	9 - 47 days	--INVALID-LINK--[2]
Aerobic Biodegradation	8 Soil Types (20°C)	Median of 60 days	--INVALID-LINK--[4]

Soil Degradation Pathway and Metabolites

In soil, **propoxycarbazone sodium** degrades into several major metabolites. The primary transformation products include:

- Sulfonamide acid
- Saccharin
- 4-hydroxysaccharin
- N-desmethyl MKH 6561 (minor)[6]
- 2-hydroxypropoxy MKH 6561 (minor)[6]

With the exception of 4-hydroxysaccharin, these metabolites are generally of equal or greater mobility than the parent compound.[2]

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Primary degradation pathways of **propoxycarbazone sodium** in soil.

Experimental Protocol: Aerobic Soil Metabolism Study

A standardized protocol, such as OECD Guideline 307, is typically followed for assessing aerobic soil metabolism.

- Test Substance: Radiolabeled ($[^{14}\text{C}]$) **propoxycarbazone sodium** is used to trace the parent compound and its metabolites.
- Soil Selection: At least three different soil types are chosen, varying in texture, organic carbon content, pH, and microbial biomass.
- Sample Preparation: Soil samples are passed through a 2 mm sieve and their moisture content is adjusted to 40-60% of maximum water holding capacity.
- Application: The radiolabeled test substance is applied to the soil samples at a rate representative of the intended agricultural use.
- Incubation: Samples are incubated in the dark at a constant temperature (e.g., 20°C) in a flow-through system that traps CO_2 and other volatile compounds.
- Sampling and Analysis: Duplicate samples are taken at various time intervals (e.g., 0, 1, 3, 7, 14, 30, 60, 90, 120 days). Soil is extracted using appropriate solvents (e.g., acetonitrile/water).

- Quantification: Extracts are analyzed using High-Performance Liquid Chromatography (HPLC) with a radioactivity detector to separate and quantify the parent compound and its metabolites. Non-extractable residues are quantified by combustion analysis.
- Data Analysis: The dissipation rates (DT₅₀ and DT₉₀) for the parent compound are calculated using appropriate kinetic models (e.g., first-order or FOMC).

Experimental workflow for a soil metabolism study.

Degradation in the Aquatic Environment

In aquatic systems, the degradation of **propoxycarbazone sodium** is influenced by photolysis and microbial activity, while hydrolysis is generally a slow process.[\[2\]](#)

Hydrolysis and Photolysis

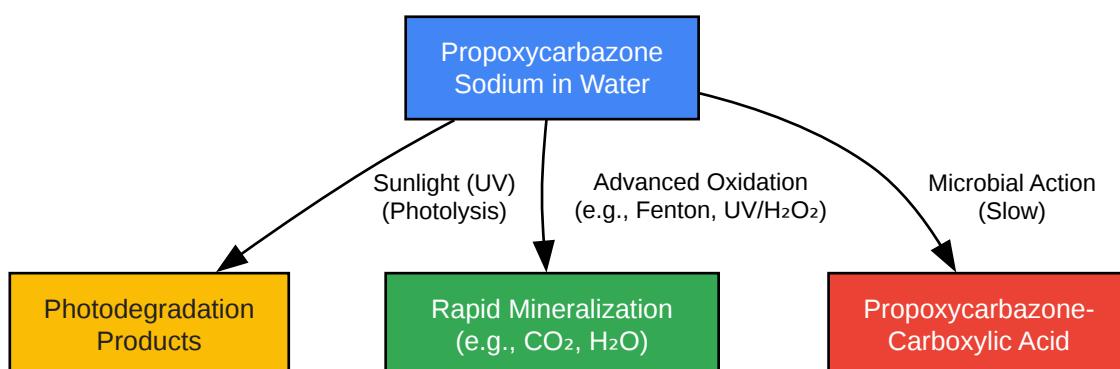
Propoxycarbazone sodium is stable to hydrolysis at environmentally relevant pH levels.[\[4\]](#) However, photodegradation plays a more significant role in its dissipation in water.[\[5\]](#) Studies have also demonstrated that Advanced Oxidation Processes (AOPs) can dramatically accelerate its degradation.

Degradation Process	Conditions	Half-life (DT50)	Pseudo-first order rate constant (k)	Reference
Aqueous Photolysis	pH 7 water, 40°N latitude	37 - 94 days	-	--INVALID-LINK-- [2]
Ozone (O ₃)	Aqueous solution	-	$\sim 10^{-4} \text{ s}^{-1}$	--INVALID-LINK-- [7]
O ₃ / UV	Aqueous solution	-	$\sim 10^{-3} \text{ s}^{-1}$	--INVALID-LINK-- [7]
Fenton Process	14 mM H ₂ O ₂	5 seconds	-	--INVALID-LINK-- [7]

The Fenton process was identified as the most efficient method, achieving 90% conversion in 60 seconds under specific lab conditions.[\[5\]](#)[\[7\]](#)

Aquatic Degradation Pathway

In aqueous biodegradation studies, the major metabolite formed is propoxycarbazone-carboxylic acid, which can be stable for extended periods.^[4] Photodegradation in water can lead to the formation of several transformation products through cleavage and isomerization.^[5]



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Degradation pathways of **propoxycarbazone sodium** in water.

Experimental Protocol: Aqueous Photolysis Study

A typical aqueous photolysis study follows guidelines like OECD 316.

- **Test Solution:** A sterile, buffered aqueous solution (e.g., pH 7) containing a known concentration of radiolabeled **propoxycarbazone sodium** is prepared.
- **Light Source:** A light source that simulates the spectrum and intensity of natural sunlight is used (e.g., a xenon arc lamp with appropriate filters).
- **Experimental Setup:** The test solution is placed in temperature-controlled quartz cells, which are transparent to UV light. Dark controls, wrapped in aluminum foil, are run in parallel to account for non-photolytic degradation.
- **Irradiation:** Samples are irradiated continuously, with the light intensity monitored.
- **Sampling:** Aliquots of the solution are taken from both irradiated and dark control samples at specific time intervals.

- **Analysis:** Samples are analyzed by HPLC with a radioactivity detector to determine the concentration of the parent compound and any major photoproducts (>10% of applied radioactivity).
- **Calculation:** The first-order rate constant and photolysis half-life are calculated for the irradiated samples after correcting for any degradation observed in the dark controls. The environmental half-life is then extrapolated based on season and latitude.

Summary of Ecotoxicological Profile

Propoxycarbazone sodium exhibits low toxicity to a wide range of non-target fauna. However, consistent with its mode of action, it poses a risk to non-target plants.

- Birds and Mammals: Practically non-toxic.[\[2\]](#)
- Aquatic Organisms: Practically non-toxic to warm and cold water fish and daphnids.[\[2\]](#)
- Bees and Earthworms: Low toxicity to honeybees[\[1\]](#) and moderately toxic to earthworms.[\[1\]](#)
- Non-target Plants: Poses a risk to non-target terrestrial and aquatic plants through spray drift and runoff.[\[2\]](#)[\[8\]](#) It is highly toxic to duckweed, a vascular aquatic plant.[\[8\]](#)

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